

An In-depth Technical Guide to the Solubility of 4-Chlorobenzoic Acid

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Compound of Interest

Compound Name: 4-Chlorobenzoic Acid

Cat. No.: B127330

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Chlorobenzoic acid** in a variety of common solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical applications where a thorough understanding of this compound's solubility is critical.

Quantitative Solubility Data

The solubility of **4-Chlorobenzoic acid** is influenced by the nature of the solvent, temperature, and pH.^[1] It generally exhibits higher solubility in polar organic solvents and lower solubility in non-polar solvents and water.^[1] The following tables summarize the available quantitative solubility data for **4-Chlorobenzoic acid** in various solvents at different temperatures.

Table 1: Solubility of **4-Chlorobenzoic Acid** in Water

Temperature (°C)	Solubility (g/L)
25	0.5 ^[2]

Table 2: Solubility of **4-Chlorobenzoic Acid** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Acetone	15	3.27
Benzene	15	0.019
Carbon Disulfide	15	0.013
Carbon Tetrachloride	15	0.025
Diethyl Ether	15	2.42
Ethyl Acetate	15	1.82
Methanol	Not Specified	Freely Soluble[3]
Absolute Ethanol	Not Specified	Freely Soluble[3]
95% Ethanol	Not Specified	Very Slightly Soluble
Toluene	Not Specified	Very Slightly Soluble[4]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many scientific and industrial processes. The following are detailed methodologies for three common experimental techniques used to measure the solubility of a solid compound like **4-Chlorobenzoic acid**.

Shake-Flask Method

The shake-flask method is a widely used and reliable technique for determining the thermodynamic solubility of a compound.[5]

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Chlorobenzoic acid** to a series of flasks, each containing a known volume of the desired solvent. The presence of undissolved solid is essential to ensure saturation.

- Seal the flasks to prevent solvent evaporation.
- Equilibration:
 - Place the flasks in a constant temperature water bath or incubator with agitation (e.g., a rotary shaker at 300 RPM).[6]
 - Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the concentration of the dissolved solute reaches a constant value.[6]
- Phase Separation:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a pre-warmed or solvent-saturated syringe and filter it through a suitable membrane filter (e.g., 0.45 μm PTFE) to remove all solid particles. Centrifugation can also be employed for phase separation.[6]
- Analysis:
 - Quantify the concentration of **4-Chlorobenzoic acid** in the clear filtrate using a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **4-Chlorobenzoic acid** in the same solvent to accurately determine the concentration of the saturated solution.

Gravimetric Method

The gravimetric method is a straightforward technique that relies on the precise weighing of the dissolved solute after solvent evaporation.

Methodology:

- Preparation of Saturated Solution:
 - Prepare a saturated solution of **4-Chlorobenzoic acid** in the chosen solvent as described in the shake-flask method (steps 1 and 2).

- Sample Collection:
 - Accurately pipette a known volume of the clear, filtered supernatant into a pre-weighed, dry evaporating dish.
- Solvent Evaporation:
 - Carefully evaporate the solvent from the dish using a gentle heat source (e.g., a steam bath or a controlled temperature oven) in a well-ventilated fume hood. Avoid excessive heat that could cause decomposition of the **4-Chlorobenzoic acid**.
- Drying and Weighing:
 - Once the solvent is fully evaporated, dry the evaporating dish containing the solid residue in an oven at a temperature below the melting point of **4-Chlorobenzoic acid** (m.p. 241.5 °C) until a constant weight is achieved.^[7]
 - Cool the dish in a desiccator to prevent moisture absorption before weighing it on an analytical balance.
- Calculation:
 - The mass of the dissolved **4-Chlorobenzoic acid** is the difference between the final weight of the dish with the residue and the initial tare weight of the empty dish.
 - Calculate the solubility in the desired units (e.g., g/L or g/100g of solvent).

UV-Vis Spectrophotometric Method

This method is suitable for compounds that absorb ultraviolet or visible light and offers a rapid means of determining concentration.

Methodology:

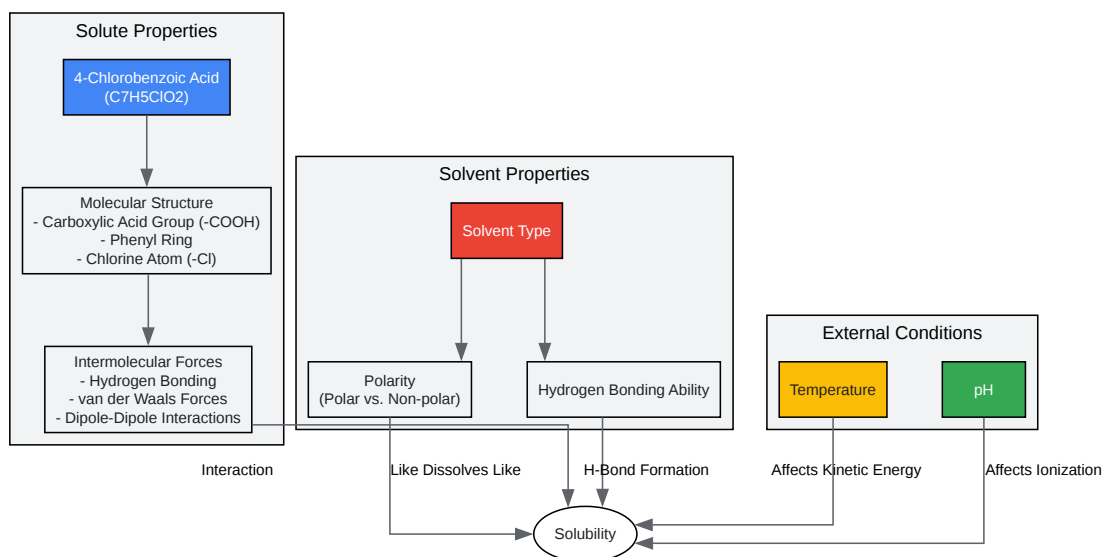
- Determination of λ_{max} :
 - Prepare a dilute solution of **4-Chlorobenzoic acid** in the solvent of interest.

- Scan the solution using a UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}). For **4-Chlorobenzoic acid** in ethanol, the λ_{max} is approximately 284 nm.[8]
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **4-Chlorobenzoic acid** of known concentrations in the same solvent.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Sample Preparation and Analysis:
 - Prepare a saturated solution of **4-Chlorobenzoic acid** and separate the supernatant as described in the shake-flask method (steps 1-3).
 - Dilute the clear filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

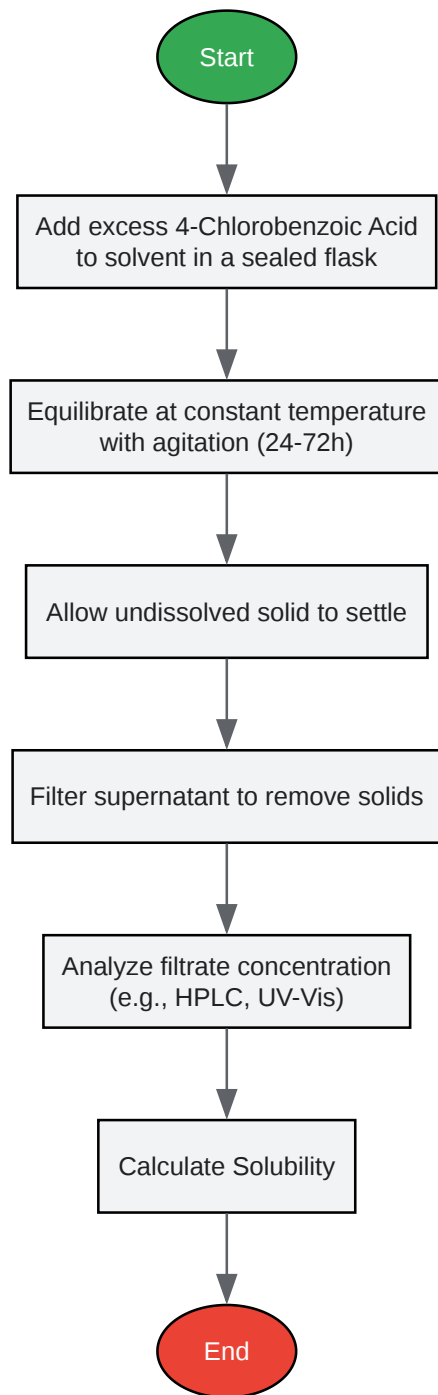
Visualizations

The following diagrams illustrate the logical relationships and experimental workflows discussed in this guide.

Factors Influencing Solubility of 4-Chlorobenzoic Acid



Experimental Workflow for Shake-Flask Solubility Determination

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